

LC-MS/MS Fragmentation & Comparison Guide: (R)-4-Methyl-piperazine-2-carboxylic Acid

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Compound of Interest

Compound Name: (R)-4-Methyl-piperazine-2-carboxylic acid

Cat. No.: B13015313

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Executive Summary

Compound: **(R)-4-Methyl-piperazine-2-carboxylic acid** (CAS: 2165618-14-2 / 721876-16-0)

Molecular Formula: $C_6H_{12}N_2O_2$ | Precursor Ion $[M+H]^+$: m/z 145.09 Primary Application: Chiral building block for drug synthesis; metabolite tracking of piperazine-based pharmaceuticals.

This guide compares the mass spectrometric behavior of **(R)-4-Methyl-piperazine-2-carboxylic acid** against its structural analogs (e.g., Piperazine-2-carboxylic acid). It focuses on the mechanistic fragmentation pathways essential for developing sensitive Multiple Reaction Monitoring (MRM) assays.

Key Findings

- Dominant Pathway:** The primary fragmentation channel is the neutral loss of CO_2 (44 Da), generating a stable N-methylpiperazine product ion (m/z 101).
- Differentiation:** Unlike its des-methyl analog (m/z 131), the 4-methyl derivative retains the tertiary amine charge stabilization, altering the optimal Collision Energy (CE) required for secondary fragmentation.

- Chiral Note: While MS/MS is achiral, the fragmentation kinetics described here apply equally to the (S)-enantiomer; chiral differentiation requires upstream chromatographic separation.

Experimental Configuration

To replicate the fragmentation patterns described, the following LC-MS conditions are recommended. These parameters ensure efficient ionization and stable transmission of the polar zwitterionic precursor.

Parameter	Recommended Setting	Rationale
Ionization Source	ESI (Positive Mode)	The basic secondary and tertiary amines protonate readily ($[M+H]^+$).
Column Phase	HILIC or C18-Polar Embedded	High polarity of the amino acid moiety requires HILIC for retention; standard C18 leads to elution in void volume.
Mobile Phase A	10 mM Ammonium Formate (pH 3.0)	Acidic pH suppresses carboxylic acid ionization, improving retention and ESI efficiency.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Cone Voltage	20–30 V	Moderate voltage prevents in-source decarboxylation (loss of CO_2) before the quadrupole.
Collision Gas	Argon (1.5–3.0 mTorr)	Efficient thermalization for CID (Collision Induced Dissociation).

Fragmentation Mechanism Analysis

The fragmentation of **(R)-4-Methyl-piperazine-2-carboxylic acid** follows a distinct "Decarboxylation-Ring Opening" pathway.

Primary Transition (Quantifier)

- Transition:m/z 145.1

101.1

- Mechanism: Neutral loss of Carbon Dioxide (CO₂).
- Chemistry: The protonated precursor undergoes inductive cleavage at the C2 position. The carboxylic acid group is lost as neutral CO₂, leaving the cyclic amine (1-methylpiperazine ion) at m/z 101.
- Stability: This is the most abundant transition, ideal for Quantification (Quant) traces due to high intensity.

Secondary Transitions (Qualifier)

- Transition:m/z 145.1

58.1

- Mechanism: Retro-Diels-Alder (RDA) type ring cleavage.
- Chemistry: The m/z 101 intermediate undergoes ring opening. The N-methylated fragment (C₃H₈N⁺) forms m/z 58, while the ethylene bridge is lost.
- Utility: Used for Qualification (Qual) to confirm structural identity, as m/z 101 is common to many piperazine metabolites.

Mechanistic Pathway Diagram

The following Graphviz diagram illustrates the stepwise degradation of the parent molecule.

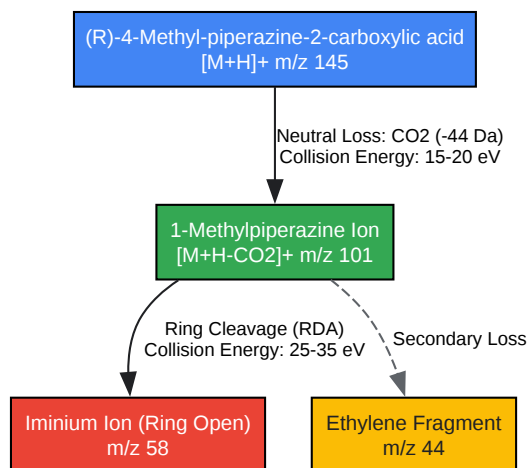


Figure 1: Proposed ESI-MS/MS fragmentation pathway of (R)-4-Methyl-piperazine-2-carboxylic acid.

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Comparative Analysis: Methylated vs. Des-Methyl Analogs

This section contrasts **(R)-4-Methyl-piperazine-2-carboxylic acid** with its direct precursor, Piperazine-2-carboxylic acid. This comparison is critical for distinguishing metabolic methylation products.

Feature	(R)-4-Methyl-piperazine-2-COOH	Piperazine-2-COOH (Des-methyl)
Precursor Ion	m/z 145.1	m/z 131.1
Primary Fragment	m/z 101 (N-Methylpiperazine)	m/z 87 (Piperazine)
Delta Mass	-44 Da (CO ₂)	-44 Da (CO ₂)
Secondary Fragment	m/z 58 (Methyl-stabilized iminium)	m/z 44 (Unsubstituted iminium)
Collision Energy (CE)	Higher Requirement. The tertiary amine (N-CH ₃) stabilizes the ring charge, requiring ~5-10% higher CE for ring opening compared to the secondary amine.	Lower Requirement. The secondary amine ring opens more readily after decarboxylation.
Chromatography	Lower Polarity. Methyl group increases lipophilicity. Retains longer on C18 than the des-methyl form.	Higher Polarity. Elutes earlier on C18; requires high-aqueous conditions or HILIC.

Diagnostic Differentiation

To distinguish the 4-Methyl isomer from the 1-Methyl isomer (a potential positional isomer):

- 4-Methyl Isomer: Produces a dominant m/z 58 fragment (CH₂=N⁺(CH₃)-CH₂).
- 1-Methyl Isomer: The methyl is on the nitrogen adjacent to the carboxyl group. Decarboxylation is sterically and electronically influenced, often yielding a different ratio of m/z 101 to m/z 70 fragments.
- Retention Time: The 1-Methyl isomer typically elutes slightly later than the 4-Methyl isomer on HILIC columns due to shielding of the basic nitrogen.

Method Optimization Protocol

To validate this method in your laboratory, follow this self-validating optimization workflow:

- Precursor Scan: Infuse the standard (1 µg/mL) and scan m/z 100–200. Confirm the base peak is m/z 145.1. If m/z 167 (Na⁺ adduct) is dominant, switch mobile phase buffer to Ammonium Formate.
- Product Ion Scan: Select m/z 145.1 and ramp Collision Energy from 10 to 40 eV.
- Breakdown Curve Generation:
 - Plot Intensity vs. CE for m/z 101 and m/z 58.
 - Optimal CE (Quant): Select the energy where m/z 101 peaks (typically ~15-18 eV).
 - Optimal CE (Qual): Select the energy where m/z 58 is ~30% of the base peak (typically ~25-30 eV).
- Crosstalk Check: Inject a blank sample immediately after a high-concentration standard to ensure no memory effect, which is common with sticky zwitterionic piperazines.

References

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